

MRT-2359 stability and storage conditions

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Compound of Interest

Compound Name: MRT-2359

Cat. No.: B10856510

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Technical Support Center: MRT-2359

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **MRT-2359**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting **MRT-2359**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for reconstituting **MRT-2359**.^{[1][2]} A stock solution of up to 100 mg/mL in DMSO can be prepared, though this may require sonication to fully dissolve the compound.^[1] It is important to use fresh, high-purity DMSO, as hygroscopic (moisture-absorbing) DMSO can negatively impact the solubility of **MRT-2359**.^[1]
^[2]

Q2: How should I store the solid powder form of **MRT-2359**?

A2: The solid powder of **MRT-2359**, which is a white to off-white solid, should be stored at -20°C for long-term storage (up to 3 years) or at 4°C for shorter periods (up to 2 years).^[1]

Q3: What are the storage conditions for **MRT-2359** in solvent?

A3: Once dissolved in a solvent such as DMSO, **MRT-2359** solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month to maintain stability.^[1]

Q4: How is **MRT-2359** shipped?

A4: **MRT-2359** is typically shipped at room temperature within the continental US, though shipping conditions may vary for other locations.[\[1\]](#)

Data Summary: Storage and Stability Conditions

The following table summarizes the recommended storage conditions for **MRT-2359** in its solid and solvent forms.

Form	Storage Temperature	Duration	Source
Solid (Powder)	-20°C	3 years	[1]
4°C	2 years	[1]	
In Solvent (e.g., DMSO)	-80°C	6 months	[1]
-20°C	1 month	[1]	

Experimental Protocols

Detailed experimental protocols for the stability testing of **MRT-2359** are not publicly available in the provided search results. The storage recommendations are based on information from suppliers.

Troubleshooting Guide

Issue: Difficulty dissolving **MRT-2359** in DMSO.

- Question: I am having trouble dissolving **MRT-2359** powder in DMSO. What should I do?
- Answer:
 - Ensure High-Quality DMSO: Use fresh, anhydrous, high-purity DMSO. **MRT-2359**'s solubility can be significantly impacted by moisture in the DMSO.[\[1\]](#)[\[2\]](#)
 - Use Sonication: Gentle sonication can aid in the dissolution of **MRT-2359** in DMSO.[\[1\]](#)

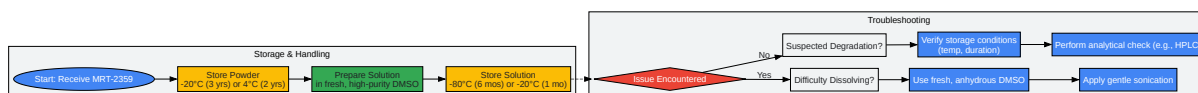
- Warm Gently: If sonication is not sufficient, gentle warming of the solution (e.g., to 37°C) may help. Avoid excessive heat, which could lead to degradation.

Issue: Potential degradation of **MRT-2359** solution.

- Question: I suspect my **MRT-2359** solution has degraded. How can I check for this and prevent it?
- Answer:
 - Visual Inspection: Check for any color changes or precipitation in the solution.
 - Analytical Confirmation: If you have access to analytical instrumentation, you can confirm the integrity of the compound using techniques like High-Performance Liquid Chromatography (HPLC) to check for the appearance of degradation peaks or a decrease in the main peak area.
 - Proper Storage: To prevent degradation, always store the stock solution at the recommended temperatures (-80°C for long-term, -20°C for short-term) and use it within the specified timeframe.^[1] Avoid repeated freeze-thaw cycles. Aliquot the stock solution into smaller volumes for single-use experiments.

Visual Guides

The following workflow can be used to troubleshoot common issues with **MRT-2359** stability and storage.



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References

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